

Chemical formula and CAS number for dibutyltin dilaurate

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Compound of Interest

Compound Name: *Dibutyltin*

Cat. No.: *B087310*

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An In-depth Technical Guide to Dibutyltin Dilaurate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dibutyltin** dilaurate (DBTDL), a versatile organotin compound. The information is curated for researchers, scientists, and professionals in drug development, with a focus on its chemical properties, synthesis, and applications.

Chemical Identity and Properties

Dibutyltin dilaurate, abbreviated as DBTDL or DBTL, is an organotin compound with the chemical formula $C_{32}H_{64}O_4Sn$.^{[1][2][3]} Its CAS Registry Number is 77-58-7.^{[2][4][5]} DBTDL consists of a central tin(IV) atom coordinated to two butyl groups and two laurate groups, resulting in a tetrahedral geometry.^{[3][4][6]}

Table 1: Chemical Identifiers for **Dibutyltin** Dilaurate

Identifier	Value
IUPAC Name	[Dibutyl(dodecanoyloxy)stannyl] dodecanoate[4]
CAS Number	77-58-7[1][2][4]
Chemical Formula	C32H64O4Sn[1][2]
Molecular Weight	631.56 g/mol [2][3]
InChI Key	UKLDJPRMSDWDSL-UHFFFAOYSA-L[2][4]
Canonical SMILES	CCCCC1CCCCC1.CCCCCCCCCCCC(=O)O.C CCCCCCCCCCC(=O)O.[Sn]
PubChem CID	16682738[4]
EC Number	201-039-8[4]
UNII	L4061GMT90[4]

DBTDL is typically a colorless to light yellow, viscous, oily liquid at room temperature, which may form white crystals at low temperatures.[4][7] It is soluble in many organic solvents such as benzene, toluene, ethanol, and acetone, but it is insoluble in water.[2][7]

Table 2: Physical and Chemical Properties of **Dibutyltin** Dilaurate

Property	Value
Appearance	Colorless to pale yellow oily liquid or soft waxy crystals[4]
Odor	Faint, characteristic, fatty odor[1][4][7]
Density	Approximately 1.05 - 1.066 g/cm ³ at 20-25 °C[1][2]
Melting Point	22-24 °C[2]
Boiling Point	>204 °C at 12 mmHg[2]
Flash Point	>110 °C (>230 °F)[2][3]
Water Solubility	<0.1 g/100 mL at 20 °C[2]
Refractive Index	~1.468 - 1.478 at 20-25 °C[5]
Viscosity	25-55 mPa·s at 25 °C[8]
Tin Content	17.5 - 19.0%[8]

Synthesis of Dibutyltin Dilaurate

The synthesis of **dibutyltin** dilaurate can be achieved through several methods. A common industrial approach involves the condensation reaction between **dibutyltin** oxide and lauric acid.[6][9]

Experimental Protocol: Synthesis from **Dibutyltin** Oxide and Lauric Acid

This protocol is based on a method that is efficient and environmentally friendly, avoiding the use of solvents or catalysts.[9]

Materials:

- Lauric acid
- **Dibutyltin** oxide
- Anhydrous magnesium sulfate

Equipment:

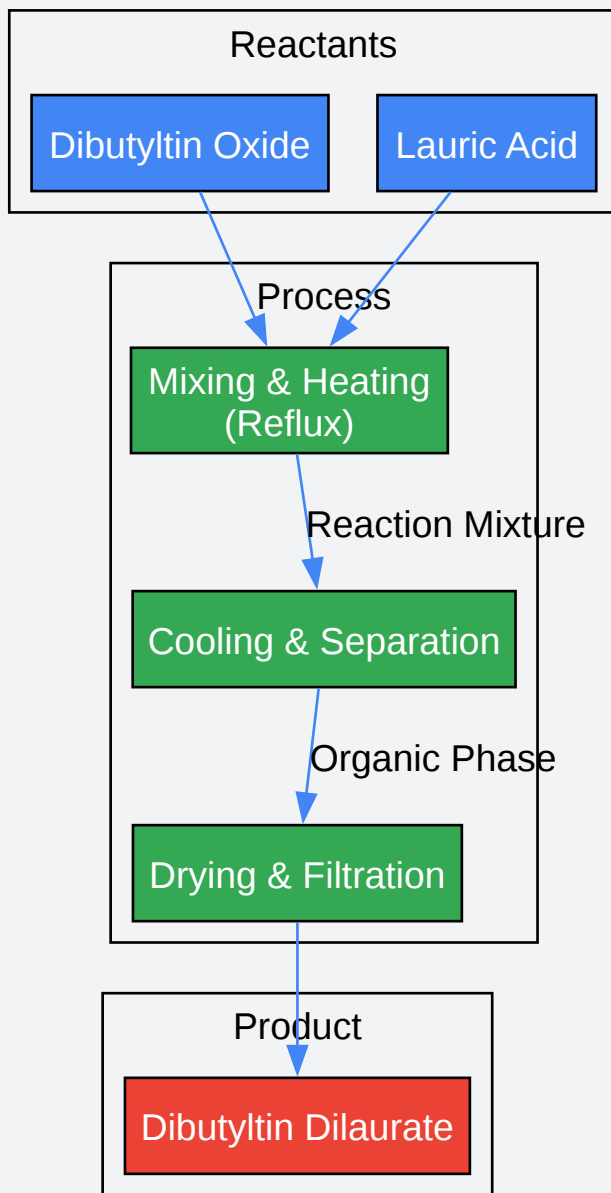
- Reaction flask with a reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Filtration apparatus

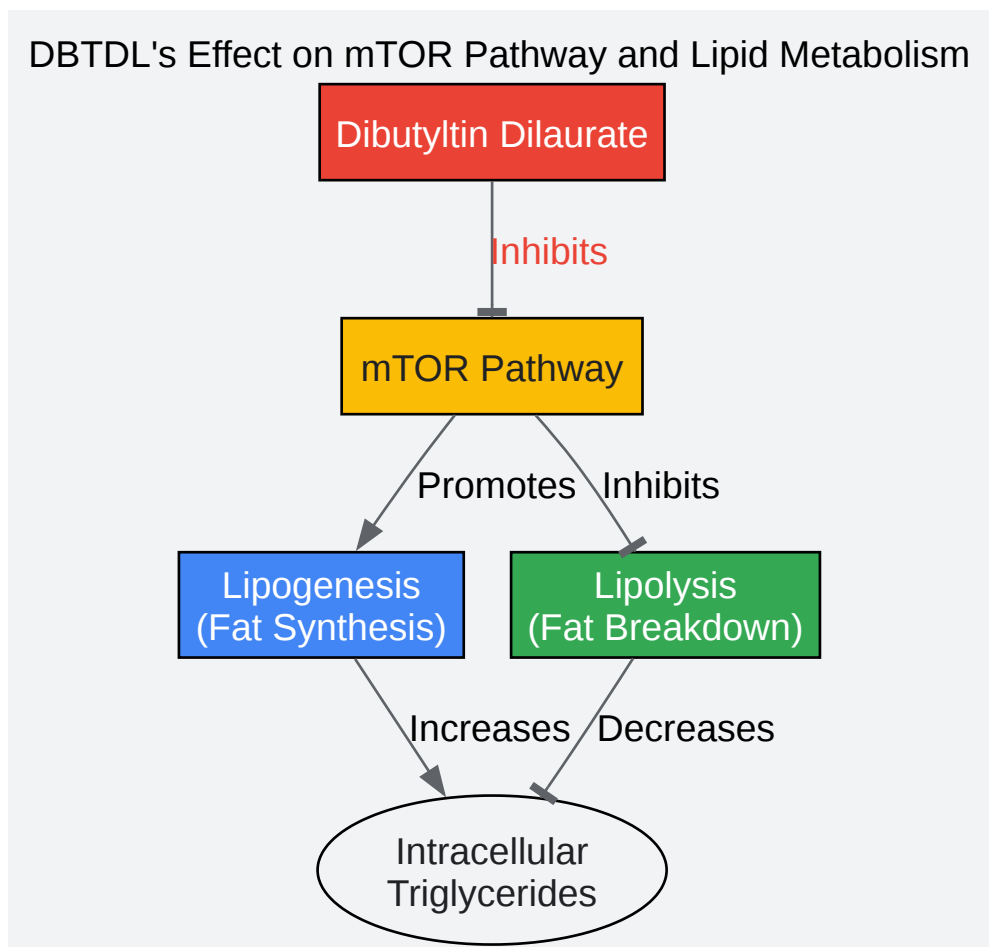
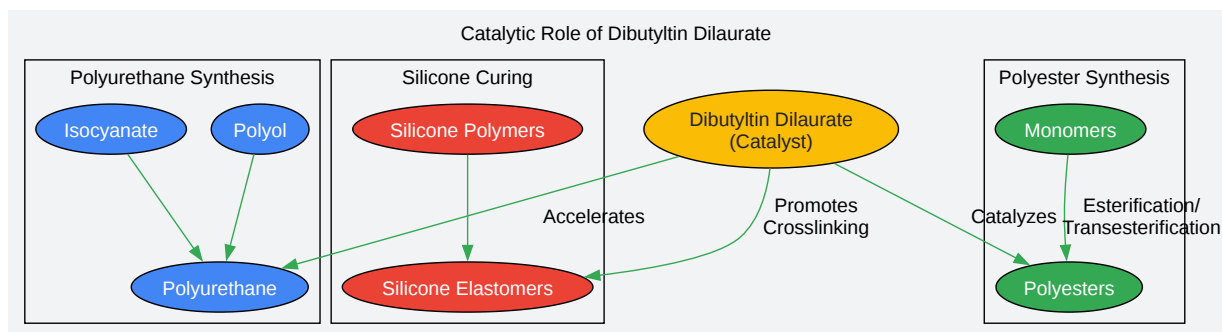
Procedure:

- A solid mixture of lauric acid and **dibutyltin** oxide is stirred at a temperature of 20-30 °C, which converts it into a liquid mixture.[\[9\]](#)
- The liquid mixture is then heated to 60-70 °C and subjected to a reflux reaction for 2-3 hours.
[\[9\]](#)
- After the reflux, the mixture is cooled to 10-30 °C and allowed to stand for layering.[\[9\]](#)
- The organic phase is collected, and anhydrous magnesium sulfate is added to remove any water.[\[9\]](#)
- The mixture is filtered to yield **dibutyltin** dilaurate.[\[9\]](#)

Another synthesis route involves the reaction of **dibutyltin** dichloride with lauric acid in the presence of ethanol and a sodium ethoxide-ethanol solution.[\[10\]](#) This method avoids the initial hydrolysis step of **dibutyltin** dichloride and reduces toxic waste.[\[10\]](#)

Simplified Synthesis of Dibutyltin Dilaurate





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